

An In-depth Technical Guide to 4-Amino-2,6-dinitrotoluene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-2,6-dinitrotoluene

Cat. No.: B094180

[Get Quote](#)

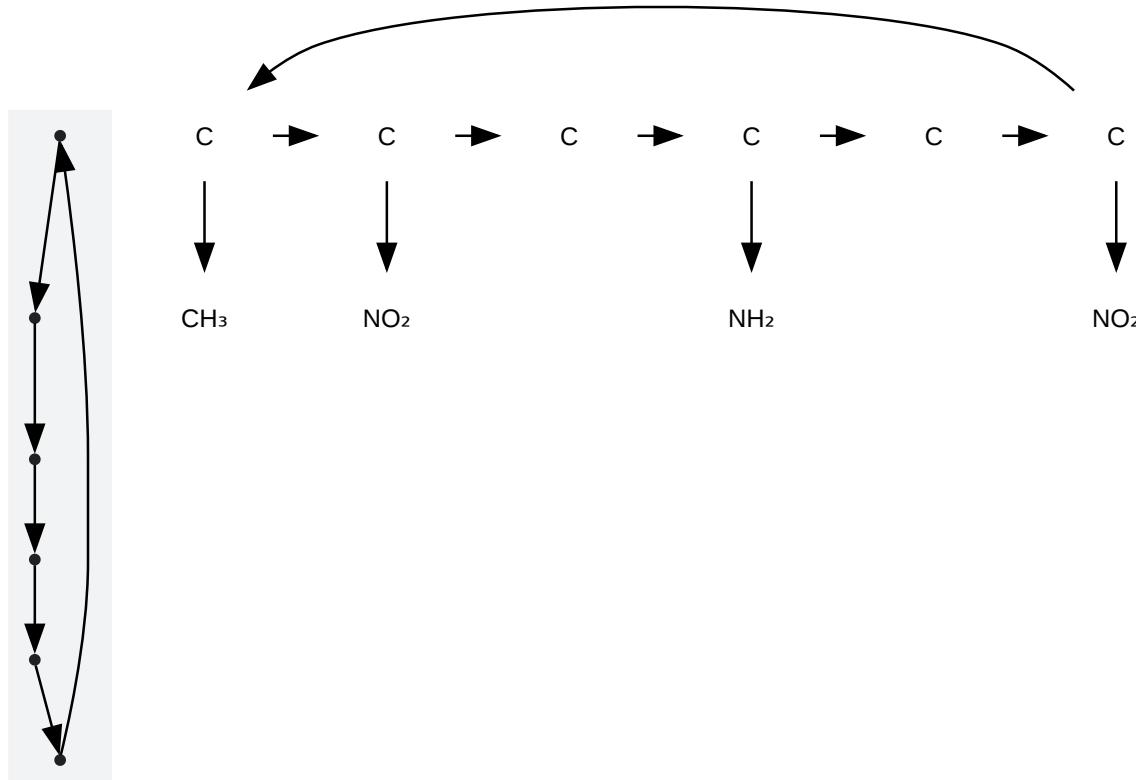
This guide provides a comprehensive technical overview of **4-Amino-2,6-dinitrotoluene**, a compound of significant interest in environmental science, toxicology, and as a chemical intermediate. Designed for researchers, scientists, and drug development professionals, this document delves into its core chemical identity, synthesis, physicochemical properties, applications, and safety considerations, underpinned by established scientific literature.

Core Identity: CAS Number and Chemical Structure

4-Amino-2,6-dinitrotoluene, also known by synonyms such as 3,5-Dinitro-4-methylaniline and 4-ADNT, is a nitroaromatic compound.^{[1][2]} Its unique identification is assigned by the Chemical Abstracts Service (CAS) with the registry number 19406-51-0.^{[1][2][3]}

The molecular structure consists of a toluene backbone substituted with two nitro groups (NO_2) at positions 2 and 6, and an amino group (NH_2) at position 4.^{[2][4]} This specific arrangement of functional groups dictates its chemical reactivity and physical properties. The empirical formula for this compound is $\text{C}_7\text{H}_7\text{N}_3\text{O}_4$.^{[2][4][5]}

Figure 1. Chemical Structure of 4-Amino-2,6-dinitrotoluene



[Click to download full resolution via product page](#)

Caption: Chemical structure of **4-Amino-2,6-dinitrotoluene**.

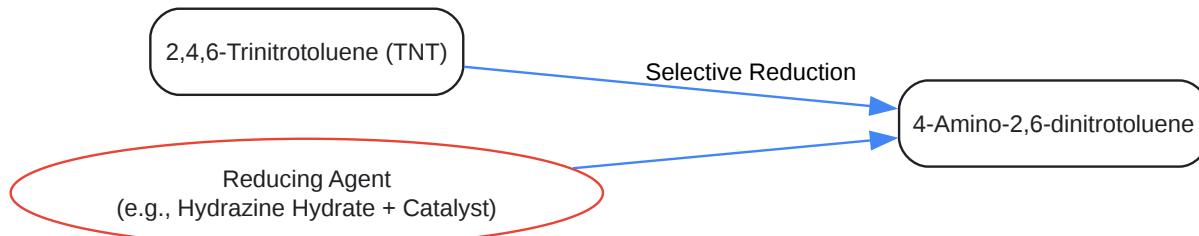
Synthesis and Formation

4-Amino-2,6-dinitrotoluene is notably recognized as a primary transformation product resulting from the biological degradation and reduction of 2,4,6-trinitrotoluene (TNT).^[5] This conversion is a critical area of study in the bioremediation of sites contaminated with explosives.

While specific one-step synthesis protocols for **4-Amino-2,6-dinitrotoluene** are less commonly detailed than for its isomers, its formation is a known outcome of TNT reduction. The selective reduction of nitro groups on the TNT molecule is a key chemical challenge. Typically, the reduction of TNT often yields **4-amino-2,6-dinitrotoluene** as a major product.^{[6][7]} The synthesis of related isomers, such as 2-amino-4,6-dinitrotoluene, has been achieved through the selective reduction of the ortho-nitro groups of TNT using hydrazine hydrate in the

presence of a catalyst like ferric chloride (FeCl_3) and charcoal.^{[6][7]} A similar strategic reduction targeting the para-nitro group would be the logical pathway for synthesizing the 4-amino isomer.

Figure 2. Conceptual Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Generalized pathway for the synthesis of **4-Amino-2,6-dinitrotoluene** from TNT.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-2,6-dinitrotoluene** is presented in the table below. These parameters are crucial for predicting its environmental fate, transport, and for developing analytical methodologies.

| Property | Value | Source |
|---------------------------|--------------------|------------------------|
| Molecular Weight | 197.15 g/mol | [2][4] |
| Melting Point | 171 °C | [2] |
| Boiling Point (Predicted) | 382.6 ± 37.0 °C | [2] |
| Density (Predicted) | 1.497 ± 0.06 g/cm³ | [2] |
| Appearance | Solid | [1] |
| Water Solubility | Moderately soluble | [5] |
| Vapor Pressure | 4E-05 mm Hg | [1] |
| XLogP3 | 1.1 | [4] |

Applications and Areas of Research

The primary relevance of **4-Amino-2,6-dinitrotoluene** stems from its role as a metabolite and degradation product of TNT.^[5] Consequently, its study is paramount in the following fields:

- Environmental Monitoring and Bioremediation: As a persistent environmental contaminant at military sites, understanding its toxicology and developing effective remediation strategies is a key area of research. It is known to form non-extractable bound residues with organic matter in soil.^[5]
- Toxicology and Occupational Health: **4-Amino-2,6-dinitrotoluene** has been detected in the urine of workers exposed to TNT, making it a biomarker for exposure.^{[1][4]} Toxicological studies are essential to ascertain its health effects, which may include hepatotoxicity and the induction of methemoglobinemia.^{[1][4]}
- Chemical Synthesis: As a dinitro-substituted aniline, it holds potential as an intermediate in the synthesis of more complex molecules, including dyes and specialty chemicals.

Safety and Handling

4-Amino-2,6-dinitrotoluene is classified as a hazardous substance. According to safety data sheets, it is toxic if swallowed, in contact with skin, or if inhaled.^{[8][9]} It may also cause damage to organs through prolonged or repeated exposure.^[8]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.^[8]
- Ventilation: Use only outdoors or in a well-ventilated area.^[8]
- Handling: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.^[8]
- Storage: Store in a well-ventilated place and keep the container tightly closed. Store locked up.^[8]

Analytical Methodologies

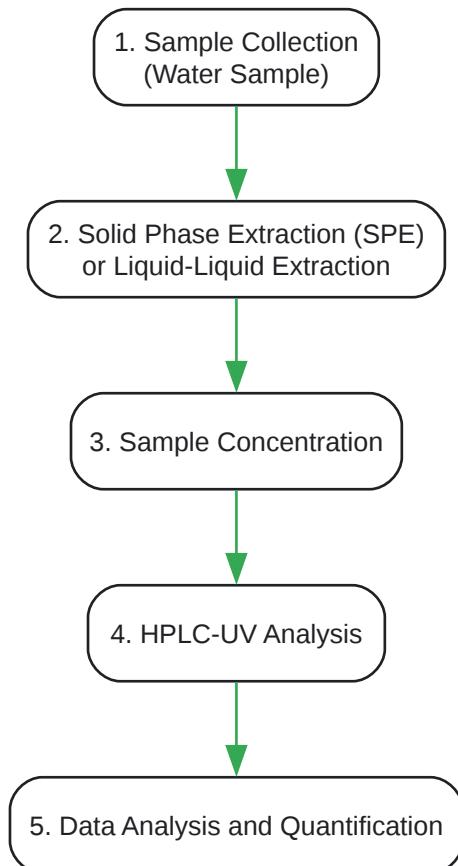
The detection and quantification of **4-Amino-2,6-dinitrotoluene** are critical for environmental and biological monitoring. Several analytical techniques are employed for this purpose:

- High-Performance Liquid Chromatography (HPLC): This is a standard method for the analysis of explosives and their metabolites in environmental samples. EPA Method 8330B, for instance, uses HPLC with UV detection.[\[10\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is another powerful technique for the identification and quantification of nitroaromatic compounds.[\[10\]](#)

Exemplary Analytical Workflow: HPLC Analysis

The following outlines a typical workflow for the analysis of **4-Amino-2,6-dinitrotoluene** in a water sample.

Figure 3. HPLC Analytical Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the HPLC analysis of **4-Amino-2,6-dinitrotoluene**.

Step-by-Step Protocol Outline:

- Sample Preparation:
 - Collect a representative water sample.
 - Filter the sample to remove particulate matter.
 - Perform a solid-phase extraction (SPE) or liquid-liquid extraction to isolate and pre-concentrate the analyte from the aqueous matrix.
- Instrumental Analysis:
 - Inject the extracted and concentrated sample into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector.
 - Use an appropriate mobile phase gradient (e.g., acetonitrile and water) to achieve separation.
- Quantification:
 - Prepare a series of calibration standards of known concentrations.
 - Generate a calibration curve by plotting the peak area versus concentration.
 - Determine the concentration of **4-Amino-2,6-dinitrotoluene** in the sample by interpolating its peak area on the calibration curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-2,6-dinitrotoluene - Hazardous Agents | Haz-Map [haz-map.com]
- 2. echemi.com [echemi.com]
- 3. accustandard.com [accustandard.com]
- 4. 4-Amino-2,6-Dinitrotoluene | C7H7N3O4 | CID 29574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. hpprtv.ornl.gov [hpprtv.ornl.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. tandfonline.com [tandfonline.com]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. bg.cpachem.com [bg.cpachem.com]
- 10. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-2,6-dinitrotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094180#4-amino-2-6-dinitrotoluene-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com